

Proper Disposal of Diallyl Carbonate: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Diallyl carbonate*

Cat. No.: *B085299*

[Get Quote](#)

The safe and compliant disposal of **diallyl carbonate** is a critical aspect of laboratory safety and environmental responsibility. For researchers, scientists, and professionals in drug development, adherence to proper disposal protocols is paramount to mitigate risks and ensure a safe working environment. This guide provides essential, step-by-step information for the proper handling and disposal of **diallyl carbonate**.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to be aware of the inherent hazards of **diallyl carbonate**. It is a flammable liquid and vapor that can cause skin and serious eye irritation, and may also lead to respiratory irritation.^{[1][2]} Therefore, appropriate personal protective equipment (PPE) must be worn at all times. This includes safety goggles with side-shields, chemical-resistant gloves, and, if exposure limits are likely to be exceeded, a full-face respirator.^{[3][4]}

Diallyl Carbonate Properties for Safe Handling

Understanding the physical and chemical properties of **diallyl carbonate** is essential for its safe handling and storage prior to disposal.

Property	Value
Physical State	Liquid [5]
Boiling Point	95-97 °C at 60 mmHg [6]
Density	0.991 g/mL at 25 °C [1] [6]
Flash Point	59 °C (138.2 °F) - closed cup

Step-by-Step Disposal Procedure

The disposal of **diallyl carbonate** must be conducted in accordance with national and local regulations.[\[1\]](#) It is classified as a hazardous waste and requires professional handling.

1. Containment and Storage:

- Leave the chemical in its original container whenever possible.[\[1\]](#)
- If the original container is compromised, transfer the waste to a suitable, closed, and properly labeled container for disposal.[\[4\]](#)[\[7\]](#)
- Store the waste container in a cool, dry, and well-ventilated area, away from heat, sparks, open flames, and other sources of ignition.[\[1\]](#)
- Do not mix **diallyl carbonate** waste with other chemical waste.[\[1\]](#)

2. Accidental Spill Management:

- In the event of a spill, immediately evacuate the area and remove all sources of ignition.[\[7\]](#)[\[8\]](#)
- Ventilate the area.
- Wear the appropriate PPE, including respiratory protection.
- Contain the spill using an inert absorbent material such as sand, silica gel, or a universal binder.[\[1\]](#)[\[9\]](#)

- Collect the absorbed material and place it into a suitable, closed container for disposal as hazardous waste.[4][7]
- Crucially, prevent the spilled chemical from entering drains or surface water.[4][7][8][9]

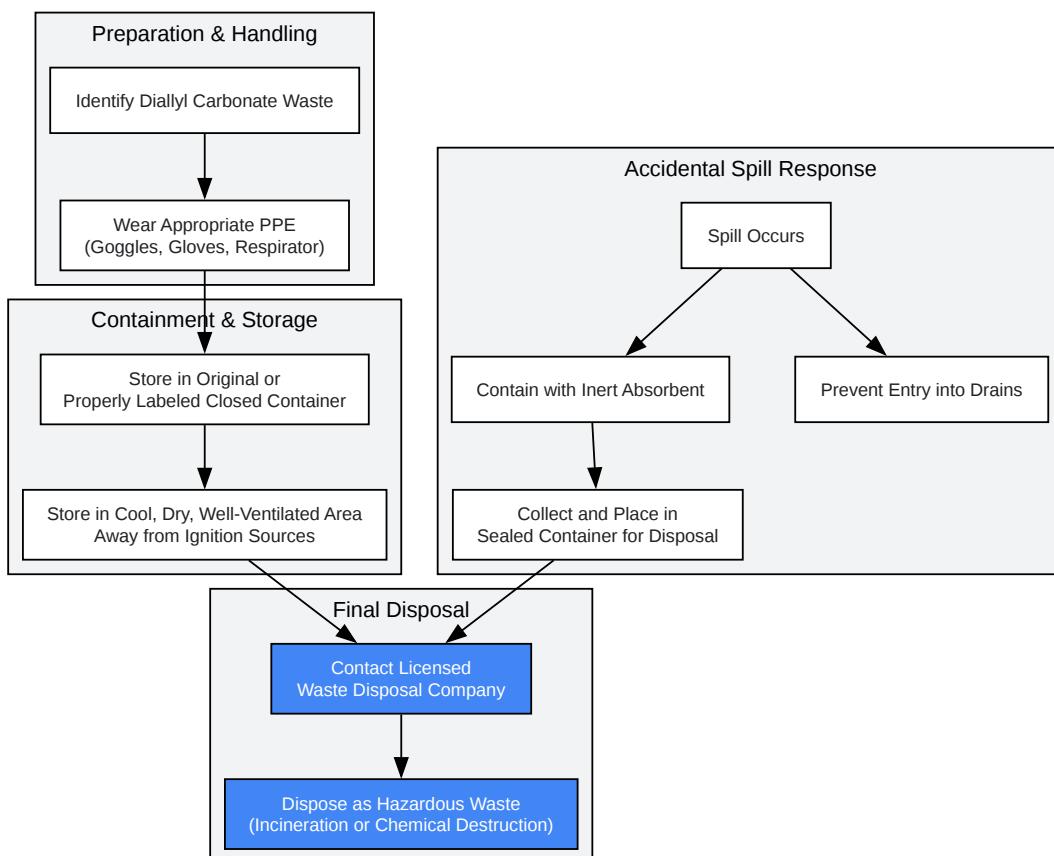
3. Final Disposal:

- **Diallyl carbonate** waste must be disposed of as hazardous waste.[4]
- Engage a licensed and approved waste disposal company to handle the final disposal.[1][4]
- The recommended disposal methods include sending the material to a licensed chemical destruction plant or using controlled incineration with flue gas scrubbing.[7]
- Handle uncleaned or empty containers as you would the product itself.[1] Contaminated packaging should be disposed of as unused product.[4]

Diallyl Carbonate Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **diallyl carbonate**.

Diallyl Carbonate Disposal Workflow

[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **diallyl carbonate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sigmaaldrich.com [sigmaaldrich.com]
- 2. hpc-standards.com [hpc-standards.com]
- 3. echemi.com [echemi.com]
- 4. hpc-standards.com [hpc-standards.com]
- 5. Diallyl carbonate - Wikipedia [en.wikipedia.org]
- 6. Diallyl carbonate 99 15022-08-9 [sigmaaldrich.com]
- 7. chemicalbook.com [chemicalbook.com]
- 8. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 15022-08-9 Name: Diallyl carbonate [xixisys.com]
- 9. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Proper Disposal of Diallyl Carbonate: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b085299#diallyl-carbonate-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com